

Synthesis of 2-Quinoxalinethiol from o-Phenylenediamine: Application Notes and Protocols

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Compound of Interest

Compound Name: 2-Quinoxalinethiol

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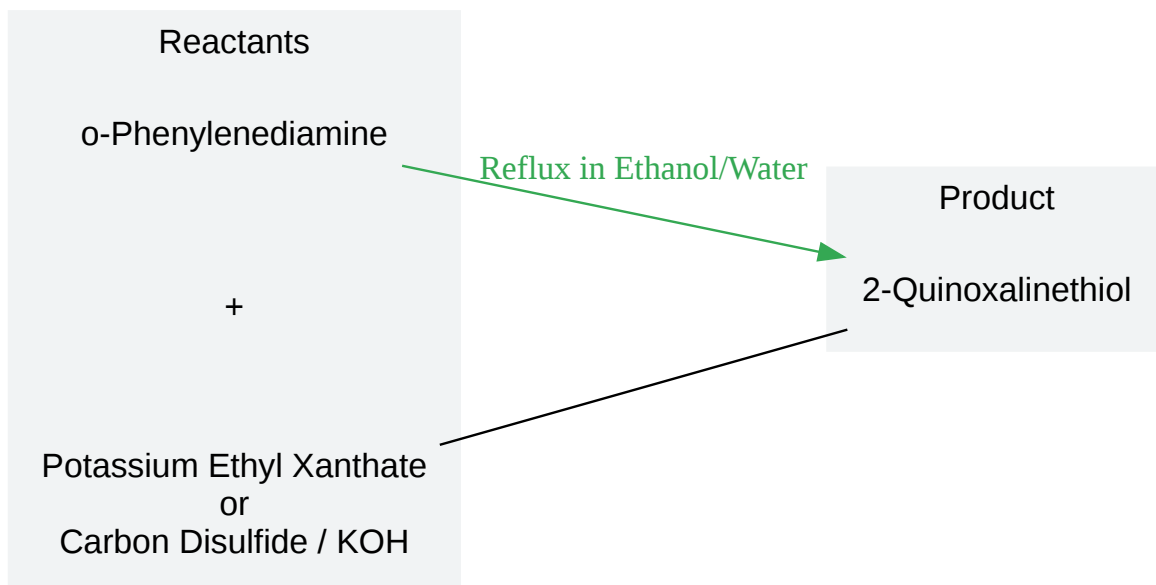
This document provides detailed application notes and experimental protocols for the synthesis of **2-quinoxalinethiol** from o-phenylenediamine. The protocols are adapted from established methods for the synthesis of structurally similar heterocyclic thiols, providing a reliable starting point for laboratory-scale preparation.

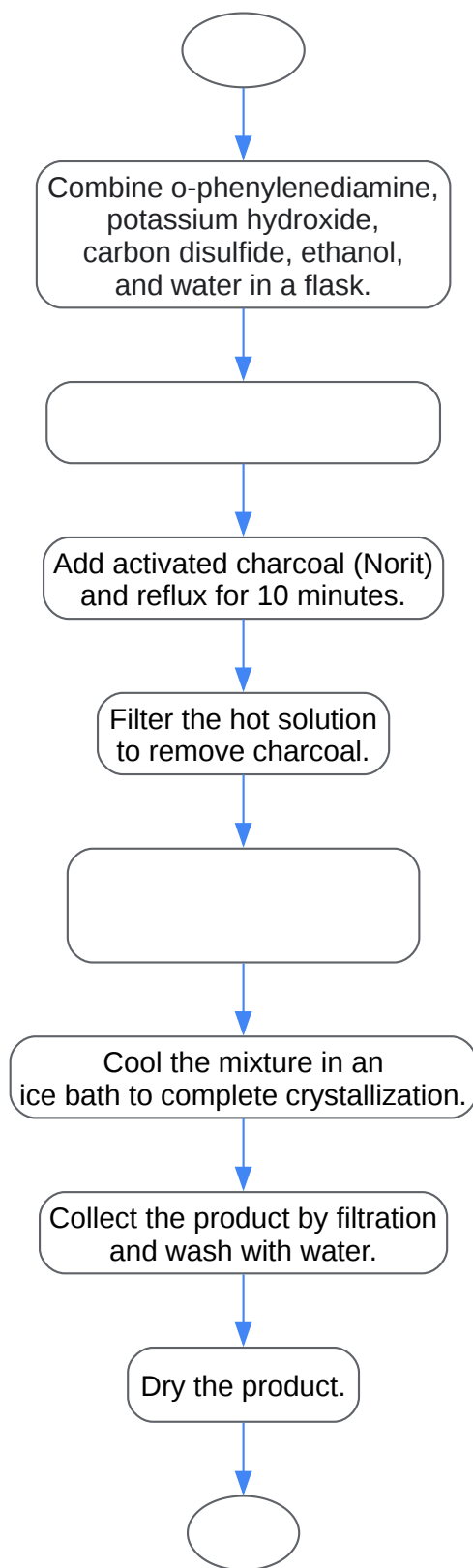
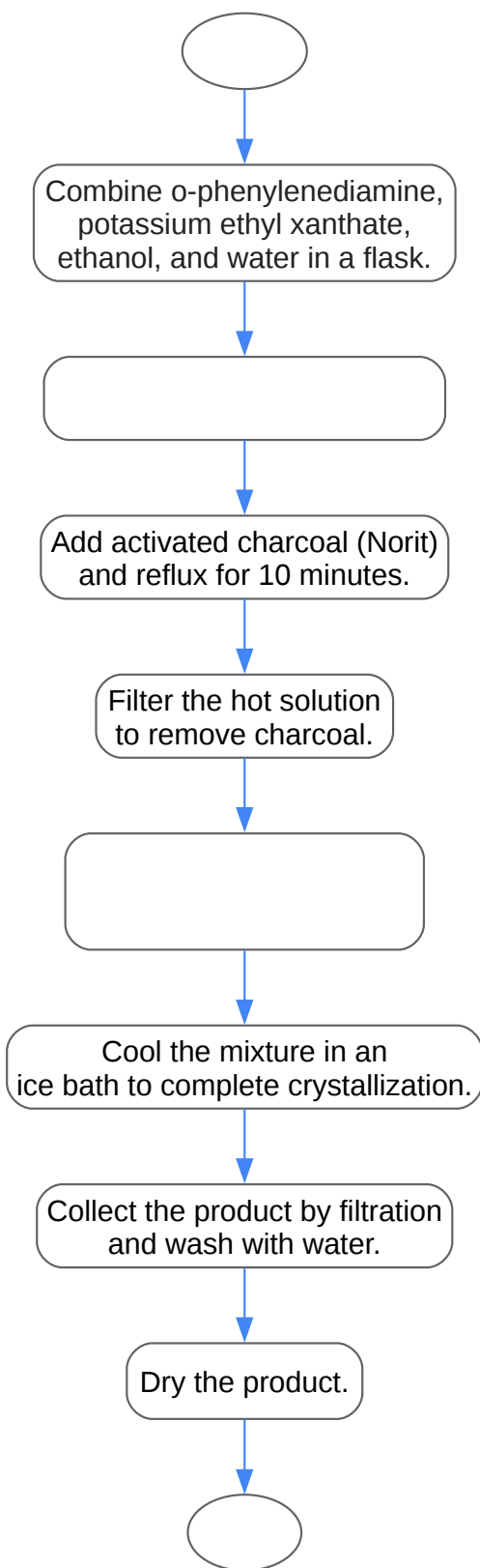
Introduction

2-Quinoxalinethiol is a heterocyclic compound of interest in medicinal chemistry and drug development due to its potential biological activities. The quinoxaline scaffold is a key structural motif in a variety of pharmacologically active compounds. This document outlines a robust and adaptable synthetic route to **2-quinoxalinethiol**, starting from the readily available precursor, o-phenylenediamine. The primary method described herein is the cyclization of o-phenylenediamine with a one-carbon sulfur-containing reagent, a classic and effective strategy for the formation of this class of heterocyclic thiols.

Reaction Scheme

The synthesis of **2-quinoxalinethiol** from o-phenylenediamine can be achieved through a condensation reaction with either potassium ethyl xanthate or carbon disulfide in the presence of a base. The general reaction scheme is presented below:





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